

An In-depth Technical Guide to 4-Aminobenzonitrile-d4: Physical Properties and Applications

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Compound of Interest

Compound Name: 4-Aminobenzonitrile-d4

Cat. No.: B1526650

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical properties of **4-Aminobenzonitrile-d4**, a deuterated isotopologue of 4-aminobenzonitrile. This document is intended for researchers, scientists, and drug development professionals who utilize stable isotope-labeled compounds in their work. This guide includes a summary of its physical characteristics, a detailed experimental protocol for its primary application, and logical workflow diagrams.

Core Physical and Chemical Properties

4-Aminobenzonitrile-d4 (4-Cyanoaniline-d4) is a stable, non-radioactive isotopologue of 4-aminobenzonitrile where four hydrogen atoms on the benzene ring have been replaced with deuterium. This isotopic substitution results in a higher molecular weight compared to its non-deuterated counterpart and makes it an ideal internal standard for quantitative analysis using mass spectrometry.

While specific experimentally determined physical properties for **4-Aminobenzonitrile-d4** are not widely published, they can be closely estimated based on the well-characterized properties of 4-aminobenzonitrile and the known effects of deuteriation. Deuterated compounds typically exhibit slightly higher melting and boiling points compared to their non-deuterated analogs.

Table 1: Physical and Chemical Properties of **4-Aminobenzonitrile-d4** and 4-Aminobenzonitrile

Property	4-Aminobenzonitrile-d4	4-Aminobenzonitrile
CAS Number	1331866-32-0[1]	873-74-5
Molecular Formula	C ₇ H ₂ D ₄ N ₂	C ₇ H ₆ N ₂
Molecular Weight	122.16 g/mol [1]	118.14 g/mol [2]
Appearance	Estimated: Off-white to pale yellow crystalline powder	Off-white or beige to orange-yellow crystalline powder
Melting Point	Estimated: Slightly higher than 83-87 °C	83-87 °C[3]
Boiling Point	Estimated: Slightly higher than 285-325 °C	Decomposes at 285 °C[3], 325.1 °C[4]
Solubility	Estimated: Sparingly soluble in water; Soluble in ethanol, acetone, ethyl acetate, dichloromethane, and chloroform	Sparingly soluble in water; Soluble in ethanol, acetone[3], ethyl acetate, dichloromethane, and chloroform[5]

Experimental Protocols

The primary application of **4-Aminobenzonitrile-d4** is as an internal standard in quantitative analytical methods, particularly in liquid chromatography-mass spectrometry (LC-MS) for isotope dilution analysis.[1]

Protocol: Quantitative Analysis of a Target Analyte using 4-Aminobenzonitrile-d4 as an Internal Standard by LC-MS/MS

This protocol outlines a general procedure for the quantification of a target analyte in a complex matrix (e.g., plasma, tissue homogenate) using **4-Aminobenzonitrile-d4** as an internal standard.

1. Materials and Reagents:

- Target analyte of interest
- **4-Aminobenzonitrile-d4** (Internal Standard, IS)
- LC-MS grade solvents (e.g., methanol, acetonitrile, water, formic acid)
- Sample matrix (e.g., blank plasma)
- Solid-phase extraction (SPE) or liquid-liquid extraction (LLE) materials
- LC column suitable for the separation of the target analyte
- A triple quadrupole mass spectrometer equipped with an electrospray ionization (ESI) source

2. Preparation of Standard Solutions:

- Primary Stock Solutions (1 mg/mL): Accurately weigh and dissolve the target analyte and **4-Aminobenzonitrile-d4** in a suitable solvent (e.g., methanol) to prepare individual primary stock solutions.
- Working Standard Solutions: Prepare a series of working standard solutions of the target analyte at different concentrations by serial dilution of the primary stock solution.
- Internal Standard Working Solution: Prepare a working solution of **4-Aminobenzonitrile-d4** at a fixed concentration.

3. Sample Preparation:

- Spiking: To an aliquot of the sample matrix (and calibration standards and quality control samples), add a precise volume of the **4-Aminobenzonitrile-d4** internal standard working solution.
- Extraction: Perform a sample clean-up procedure to remove interfering matrix components. This can be achieved through protein precipitation, liquid-liquid extraction, or solid-phase extraction.

- Reconstitution: After extraction, evaporate the solvent and reconstitute the residue in a suitable mobile phase for LC-MS analysis.

4. LC-MS/MS Analysis:

- Chromatographic Separation: Inject the prepared samples onto the LC system. Develop a gradient elution method to achieve chromatographic separation of the target analyte and the internal standard from other matrix components.
- Mass Spectrometric Detection: Operate the mass spectrometer in Multiple Reaction Monitoring (MRM) mode. Optimize the precursor-to-product ion transitions for both the target analyte and **4-Aminobenzonitrile-d4**. The mass difference of 4 Da will allow for their distinct detection.

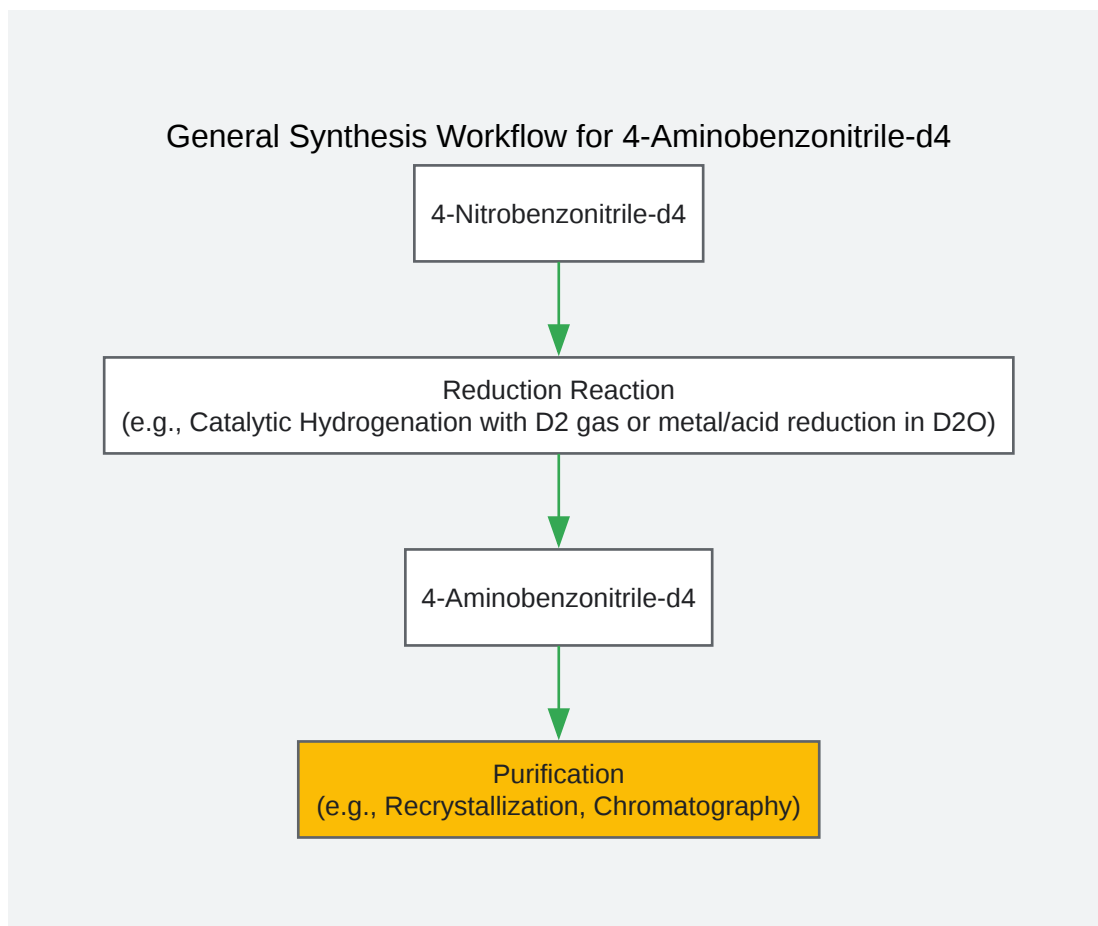
5. Data Analysis:

- Peak Integration: Integrate the chromatographic peak areas for the specific MRM transitions of the target analyte and **4-Aminobenzonitrile-d4**.
- Calibration Curve: Generate a calibration curve by plotting the ratio of the peak area of the target analyte to the peak area of the internal standard against the known concentrations of the calibration standards.
- Quantification: Determine the concentration of the target analyte in the unknown samples by interpolating their peak area ratios from the calibration curve.

Visualizations

Synthesis Workflow

The synthesis of **4-Aminobenzonitrile-d4** is not commonly detailed, but it would likely follow a similar pathway to its non-deuterated counterpart, utilizing deuterated starting materials or reagents. A plausible generalized workflow is the reduction of a deuterated nitrobenzonitrile.



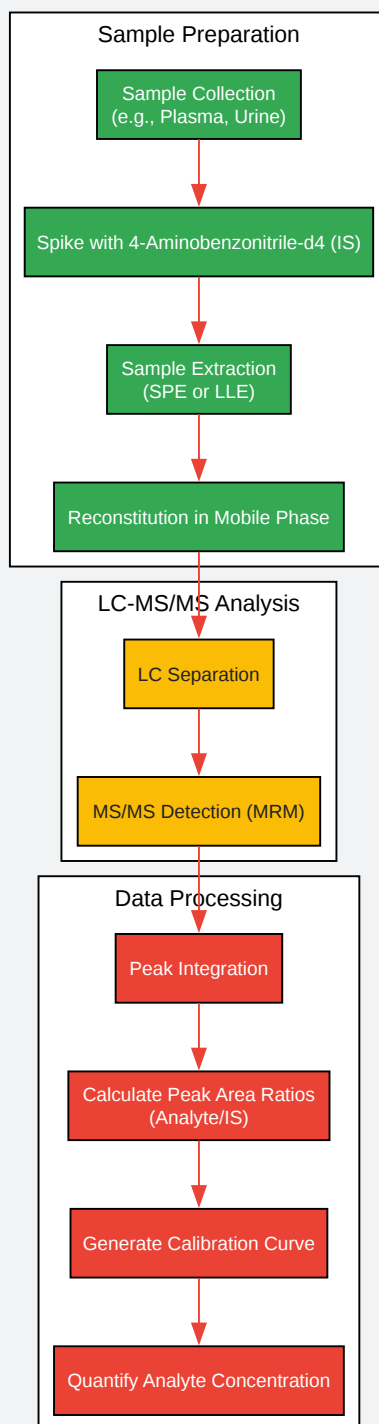
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Caption: Generalized synthesis workflow for **4-Aminobenzonitrile-d4**.

Experimental Workflow: Quantitative Analysis using an Internal Standard

The following diagram illustrates the logical flow of using **4-Aminobenzonitrile-d4** as an internal standard in a quantitative LC-MS/MS experiment.

Workflow for Quantitative Analysis using 4-Aminobenzonitrile-d4 as an Internal Standard

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Caption: Experimental workflow for quantitative analysis using an internal standard.

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